

An In-depth Technical Guide to the Safety and Handling of Sulfinol D

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Sulfinol D*
CAS No.: 63665-16-7
Cat. No.: B14493412

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **Sulfinol D**, a mixed solvent system. **Sulfinol D** is comprised of Sulfolane (Tetrahydrothiophene 1,1-dioxide), Diisopropanolamine (DIPA), and water.^{[1][2][3][4]} Understanding the properties and potential hazards of this chemical mixture is paramount for ensuring a safe laboratory and work environment. This document outlines the physical and chemical properties, toxicological data, and detailed handling and emergency procedures.

Composition and Physical/Chemical Properties

Sulfinol D is a composite solvent, and its properties are a blend of its constituents.^{[1][2][3][4]} The typical composition of **Sulfinol D** includes Sulfolane, Diisopropanolamine (DIPA), and water.^[2]

Table 1: Physical and Chemical Properties of **Sulfinol D** Solution

Property	Value	Source
Appearance	Slight viscous liquid	[5]
Odor	Sulfide odor	[5]
Boiling Point	486-550 °F (252-288 °C)	[5]
Melting Point	Not Available	[5]
Specific Gravity (H ₂ O=1)	1.1	[5]
Vapor Pressure	7-10 mm Hg @ 68 °F (20 °C)	[5]
Vapor Density (Air=1)	3.9	[5]
Solubility in Water	Appreciable	[5]
Flash Point (PMCC)	280-320 °F (138-160 °C) (Estimate)	[5]

Table 2: Computed Properties of **Sulfinol D** Components from PubChem

Property	Sulfolane	Diisopropanolamine
Molecular Weight	120.17 g/mol	133.19 g/mol
Boiling Point	285 °C	249-250 °C
Melting Point	27.4 - 27.8 °C	33 °C
Flash Point	165 °C	126 °C
Specific Gravity	1.261 g/cm ³ @ 25 °C	0.99 g/cm ³

Toxicological Information and Health Hazards

Sulfinol D solution and its components present several health hazards that necessitate careful handling. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Table 3: Acute Toxicity Data for **Sulfinol D** Solution

Type	Species	Value
Acute Oral LD50	Rat	1.5 - 4 g/kg
Acute Dermal LD50	Rabbit	>3.0 g/kg
Acute Inhalation LC50	Rat	>12000 mg/m ³ (4 hr)

Source:[5]

Potential Health Effects:[5]

- Eye Contact: Can cause moderate to severe irritation, with the potential for moderate corneal injury and permanent vision impairment.[5]
- Skin Contact: Mildly irritating after short contact. Prolonged and repeated contact may lead to severe irritation.[5]
- Inhalation: Moderately toxic and may be harmful if inhaled.[5]
- Ingestion: May lead to central nervous system (CNS) stimulation followed by depression.[5] Symptoms of CNS depression can include giddiness, headache, dizziness, and nausea, and in extreme cases, unconsciousness and death.[5]

Pre-existing eye, skin, or respiratory disorders may be aggravated by exposure.[5]

Experimental Protocols

Detailed experimental protocols for the toxicological data presented are not publicly available in the provided search results. The data is consistent with requirements under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[5] The LD50 and LC50 values are standard metrics derived from acute toxicity studies in animal models.

Handling and Storage Precautions

Proper handling and storage of **Sulfinol D** are crucial to minimize exposure and ensure safety.

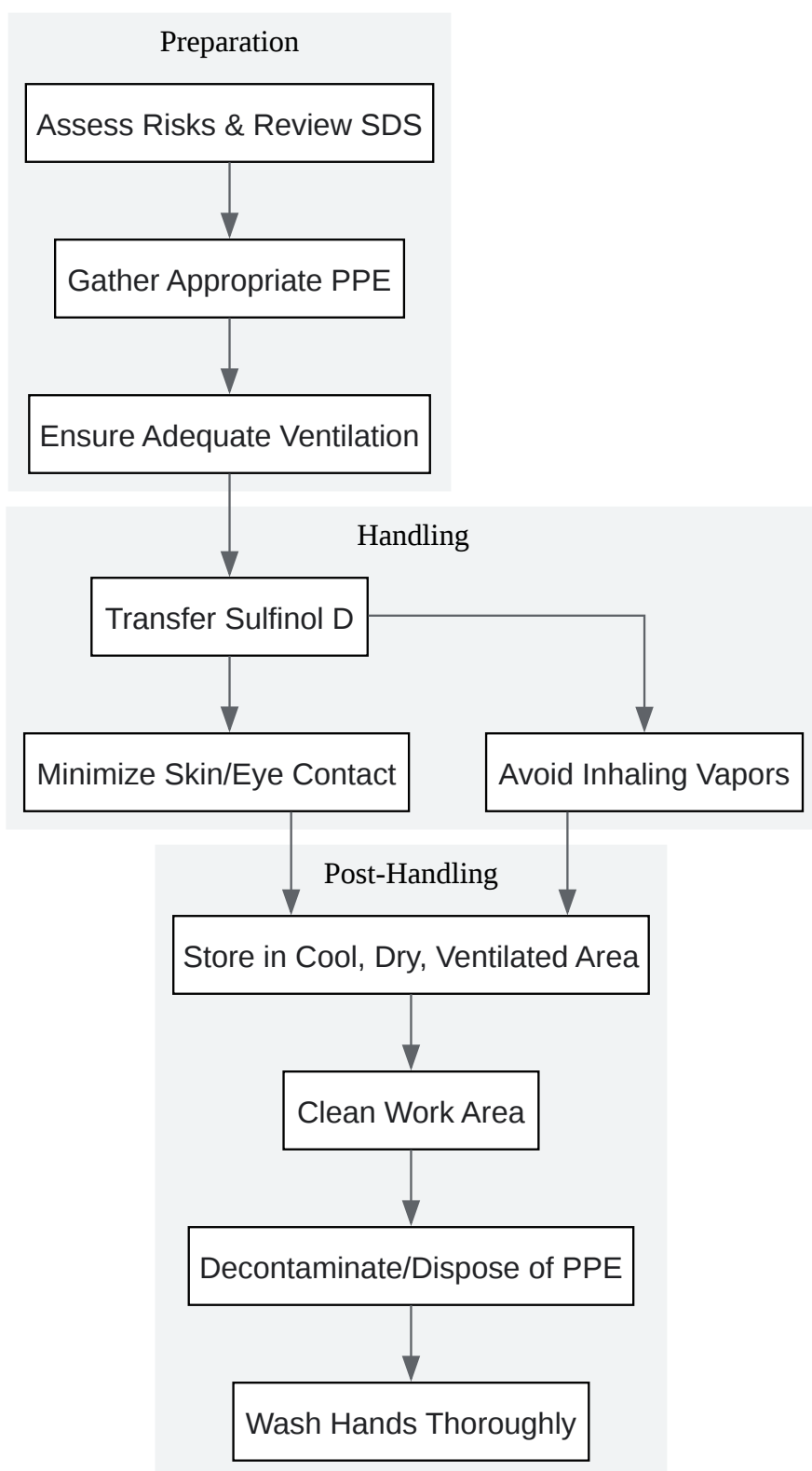
General Handling

- Minimize skin contact.[\[5\]](#)
- Wash hands with soap and water before eating, drinking, smoking, or using toilet facilities.[\[5\]](#)
- Launder contaminated clothing before reuse.[\[5\]](#)
- Properly dispose of contaminated leather articles, including shoes, that cannot be decontaminated.[\[5\]](#)
- Use in a well-ventilated area to control vapor concentrations.[\[5\]](#)

Storage

- Store in a cool, dry place with adequate ventilation.[\[5\]](#)
- Keep away from open flames and high temperatures.[\[5\]](#)
- Avoid contact with strong oxidizing agents.[\[5\]](#)

The following diagram illustrates the logical workflow for handling **Sulfinol D** safely.



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Caption: Workflow for Safe Handling of **Sulfinol D**.

Personal Protective Equipment (PPE)

To prevent overexposure, appropriate personal protective equipment should be worn.[5]

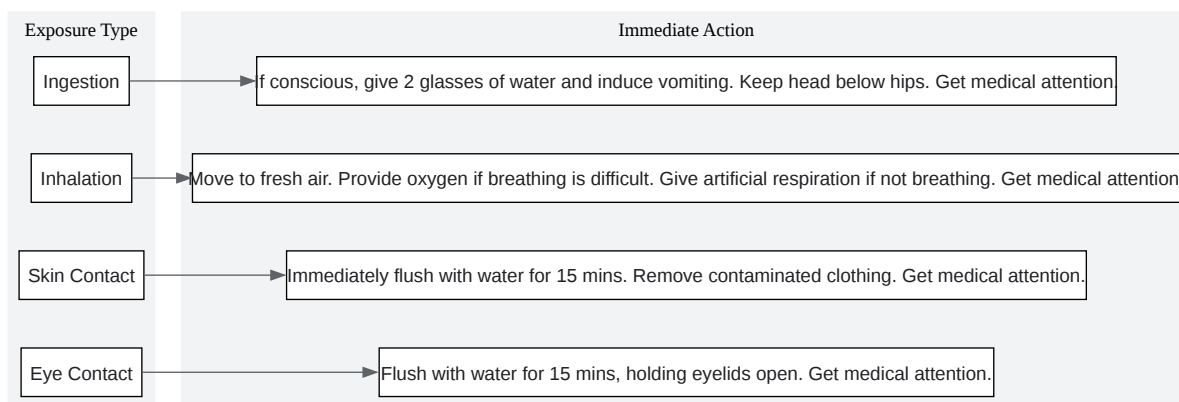
- Respiratory Protection: A NIOSH-approved atmosphere-supplying respirator or an air-purifying respirator for organic vapors is required to prevent overexposure, in accordance with 29 CFR 1910.134.[5]
- Hand Protection: Wear impervious gloves to prevent skin contact.[5]
- Eye Protection: Wear chemical goggles to prevent splashing into the eyes.[5]
- Skin and Body Protection: Wear other protective clothing as required to prevent skin contact.[5]

Fire and Explosion Hazards

- Flash Point: 280-320 °F (138-160 °C) (Estimate)[5]
- Flammability: May burn, although not readily ignitable.[5]
- Extinguishing Media: Use water fog, "alcohol" foam, dry chemical, or CO2.[5]
- Special Fire Fighting Procedures: Do not enter a confined fire space without proper protective equipment, including a NIOSH-approved self-contained breathing apparatus. Cool fire-exposed containers and surrounding structures with water.[5]
- Unusual Fire and Explosion Hazards: Combustion may release corrosive and toxic nitrogen and sulfur oxides.[5]

First Aid Measures

In case of exposure, immediate medical attention is crucial. The following diagram outlines the initial first aid response.



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Caption: First Aid Procedures for **Sulfinol D** Exposure.

Specific First Aid Instructions:[5]

- Eye Contact: Flush eyes with plenty of water for 15 minutes while holding eyelids open. Get medical attention.[5]
- Skin Contact: Immediately flush skin with plenty of water for 15 minutes while removing contaminated clothing and shoes. Get medical attention. Do not reuse clothing or shoes until thoroughly cleaned.[5]
- Inhalation: Remove the victim to fresh air and provide oxygen if breathing is difficult. Give artificial respiration if not breathing. Get medical attention.[5]
- Ingestion: If the victim is conscious and not drowsy, give no more than 2 glasses of water and induce vomiting by giving 30cc (2 tablespoons) of syrup of ipecac. If ipecac is unavailable, induce vomiting by touching a finger to the back of the victim's throat. Keep the

victim's head below the hips while vomiting. Get medical attention. For a child, give no more than 1 glass of water and 15cc (1 tablespoon) of syrup of ipecac. If symptoms such as loss of gag reflex, convulsions, or unconsciousness occur before emesis, gastric lavage should be considered following intubation with a cuffed endotracheal tube.[5]

Spill and Leak Procedures

- Small Spills: Take up with an absorbent material and dispose of properly.[5]
- Large Spills: Wear a respirator and protective clothing. Shut off the source of the leak if it is safe to do so. Dike and contain the spill. Remove with vacuum trucks or pump to storage/salvage vessels. Soak up the remaining residue with an absorbent material such as clay or sand and dispose of it properly. Flush the area with water to remove trace residue.[5]

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